

An In-Depth Technical Guide to 3-Bromo-5-(trifluoromethoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethoxy)benzaldehyde

Cat. No.: B1276863

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This technical guide provides a comprehensive overview of the molecular structure, and weight of **3-Bromo-5-(trifluoromethoxy)benzaldehyde**, a key building block in contemporary chemical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

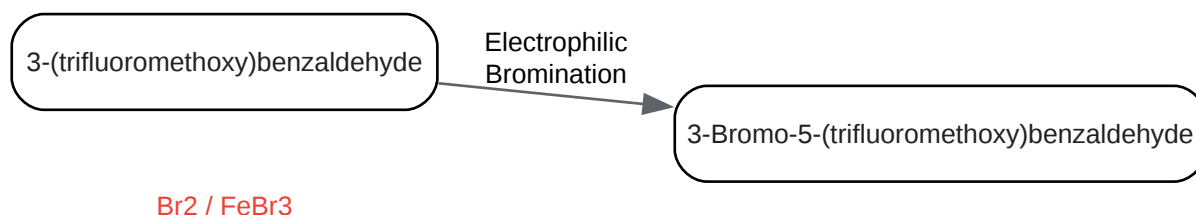
Core Molecular Data

The fundamental molecular properties of **3-Bromo-5-(trifluoromethoxy)benzaldehyde** are summarized in the table below, offering a clear and concise reference for key quantitative data.

Property	Value	Reference
Molecular Formula	C8H4BrF3O2	[1] [2]
Molecular Weight	269.02 g/mol	[1]
CAS Number	886498-07-3	[1]
SMILES	<chem>O=Cc1cc(OC(F)(F)F)cc(Br)c1</chem>	[2]
InChI Key	ALIVUZVZCLVJQN-UHFFFAOYSA-N	[2]

Molecular Structure

The two-dimensional chemical structure of **3-Bromo-5-(trifluoromethoxy)benzaldehyde** is depicted below. This diagram illustrates the arrangement of atoms and the covalent bonds that constitute the molecule.



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References

- 1. scbt.com [scbt.com]
- 2. PubChemLite - 3-bromo-5-(trifluoromethoxy)benzaldehyde (C₈H₄BrF₃O₂) [pubchemlite.lcsb.uni.lu]
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